

# Piperafizine B CAS number and molecular weight

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## Compound of Interest

Compound Name: *Piperafizine B*

Cat. No.: *B15580419*

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## An In-depth Technical Guide to Piperafizine B

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Piperafizine B**, a diketopiperazine with potential applications in drug discovery and development. The information is curated for researchers, scientists, and professionals in the pharmaceutical and biotechnology sectors.

## Core Compound Data

The fundamental physicochemical properties of **Piperafizine B** are summarized below, providing essential information for experimental design and compound handling.

Property	Value
CAS Number	74720-33-5
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	290.3 g/mol
IUPAC Name	(3Z,6Z)-3,6-dibenzylideneperazine-2,5-dione

## Synthesis Protocol

A plausible and commonly employed method for the synthesis of **Piperafizine B**, which is a 3,6-disubstituted-2,5-diketopiperazine, involves the aldol condensation of glycine anhydride (2,5-piperazinedione) with benzaldehyde.

## Experimental Protocol: Synthesis of Piperafizine B

### Materials:

- Glycine anhydride (2,5-diketopiperazine)
- Benzaldehyde
- Acetic anhydride
- Anhydrous sodium acetate
- Glacial acetic acid

### Procedure:

- A mixture of glycine anhydride (1 equivalent), benzaldehyde (2.2 equivalents), and anhydrous sodium acetate (1 equivalent) in acetic anhydride (sufficient quantity to act as solvent) is prepared in a round-bottom flask equipped with a reflux condenser.
- The reaction mixture is heated to reflux and maintained at this temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the mixture is cooled to room temperature and then poured into ice-cold water with vigorous stirring.
- The precipitated solid product is collected by vacuum filtration.
- The crude product is washed thoroughly with water and then with a small amount of cold ethanol to remove impurities.
- The product is purified by recrystallization from a suitable solvent, such as glacial acetic acid or ethanol, to yield pure (3Z,6Z)-3,6-dibenzylideneperazine-2,5-dione (**Piperafizine B**).

- The final product is dried under vacuum. Characterization can be performed using techniques such as NMR, IR, and mass spectrometry to confirm the structure and purity.

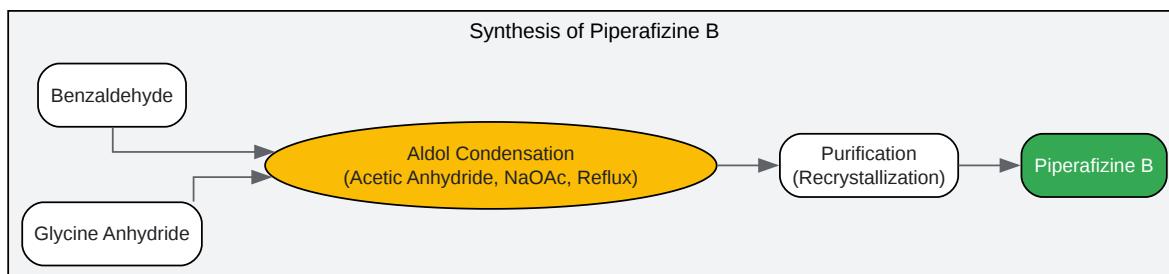
## Biological Activity and Mechanism of Action

While specific studies on the detailed mechanism of action of **Piperafizine B** are limited, research on related 3,6-diunsaturated 2,5-diketopiperazine derivatives and other piperazine-containing compounds suggests potent anticancer activities. These activities are primarily attributed to the induction of apoptosis (programmed cell death) and cell cycle arrest in cancer cells.

Derivatives of **Piperafizine B** have been shown to induce apoptosis and cause cell cycle arrest at the G2/M phase in various cancer cell lines, including A549 (lung carcinoma) and HeLa (cervical cancer) cells. The mechanism of apoptosis induction by similar piperazine-containing compounds often involves the activation of both the intrinsic (mitochondrial) and extrinsic (death receptor) pathways.

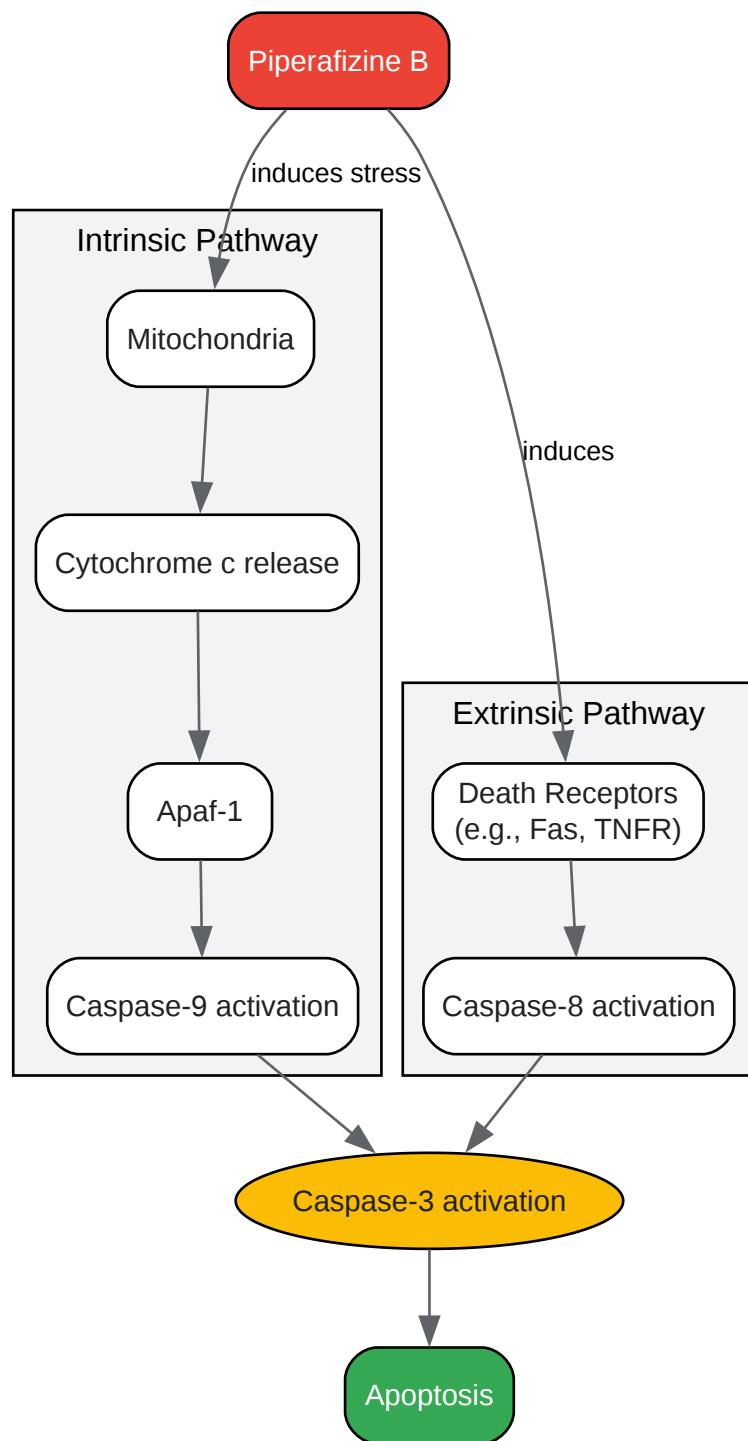
## Signaling Pathways

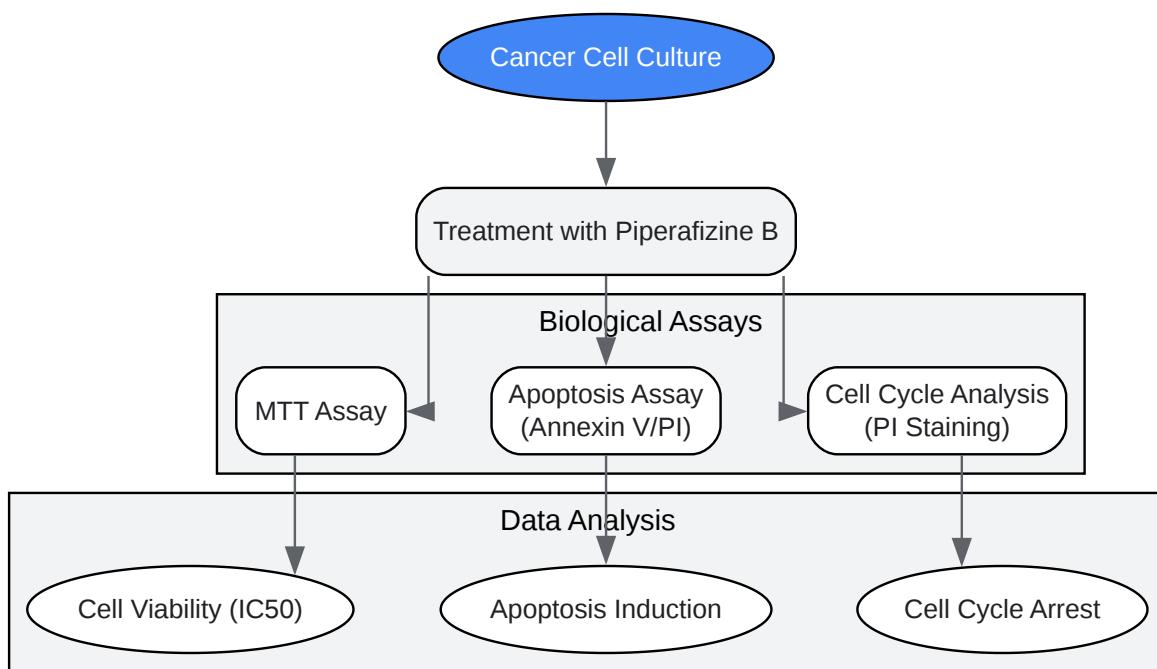
The following diagrams illustrate the potential signaling pathways through which **Piperafizine B** and related compounds may exert their anticancer effects.



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*Synthesis Workflow for **Piperafizine B**.*





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